

# Technical Support Center: Managing Radioactive Waste from Strontium-85 Experiments

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## Compound of Interest

Compound Name: Strontium-85

Cat. No.: B084106

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This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Strontium-85** (Sr-85).

## Frequently Asked Questions (FAQs)

1. What are the primary radioactive properties of **Strontium-85** I need to be aware of for waste management?

**Strontium-85** is a radioactive isotope with a half-life of approximately 64.85 days.<sup>[1][2][3]</sup> It decays via electron capture and emits gamma rays.<sup>[1][4]</sup> Its relatively short half-life is a key consideration for waste management, as it allows for decay-in-storage.

2. What are the main categories of radioactive waste generated in **Strontium-85** experiments?

Waste from Sr-85 experiments is typically categorized as:

- **Dry Solid Waste:** This includes contaminated personal protective equipment (PPE) like gloves and lab coats, absorbent paper, plastic tubes, and pipette tips.<sup>[5][6]</sup>
- **Liquid Waste:** This comprises aqueous solutions, buffers, and other liquids containing Sr-85.<sup>[5][7]</sup>
- **Sharps Waste:** Needles, syringes, and other items that can puncture waste containers must be segregated.<sup>[5]</sup>

- Liquid Scintillation Vials: These require separate disposal procedures.[\[5\]](#)[\[8\]](#)

### 3. What is "decay-in-storage" and does it apply to **Strontium-85**?

Decay-in-storage is a waste management practice where radioactive material with a relatively short half-life is stored until it decays to a level that is indistinguishable from background radiation.[\[5\]](#) Given that the half-life of **Strontium-85** is approximately 64.85 days, it is often categorized as a "short-lived" isotope (typically defined as having a half-life of 90 days or less), making it a suitable candidate for decay-in-storage.[\[5\]](#)[\[8\]](#)[\[9\]](#) After a minimum of 10 half-lives, the material can often be disposed of as non-radioactive waste, provided all radioactive labels are removed or defaced.[\[5\]](#)

### 4. Can I dispose of liquid **Strontium-85** waste down the drain?

Disposal of liquid radioactive waste into the sanitary sewer is highly regulated and may be permissible only for very low concentrations.[\[9\]](#)[\[10\]](#) The waste must be readily soluble or miscible in water.[\[9\]](#) It is crucial to consult and adhere to your institution's specific guidelines and the regulations set by bodies like the NRC or agreement states.[\[10\]](#) Never dispose of radioactive waste down the drain without explicit approval from your Radiation Safety Officer (RSO).

### 5. What kind of shielding is required when handling and storing **Strontium-85** waste?

Due to the gamma emissions of **Strontium-85**, shielding is necessary to minimize radiation exposure. Lead is an effective shielding material, and a thickness of 0.7 cm is recommended when working with Sr-85.[\[11\]](#) Waste containers should also be shielded as needed to keep the dose rate in accessible areas As Low As Reasonably Achievable (ALARA).[\[11\]](#)

## Troubleshooting Guide

Issue: My survey meter shows contamination in an area I thought was clean.

- Possible Cause: Inadequate containment during the experiment or improper waste handling.
- Solution:
  - Immediately notify others in the lab of the contamination.[\[12\]](#)

- Cordon off the affected area to prevent the spread of contamination.[12]
- Wear appropriate PPE, including gloves and a lab coat.[11][13]
- Use absorbent paper dampened with a decontamination solution to clean the area, working from the outside in.[12]
- Place all cleaning materials in a designated radioactive waste container.[12]
- Resurvey the area to ensure it is clean.
- If you are unable to decontaminate the area or if the spill is significant, contact your institution's Radiation Safety Officer (RSO) immediately.[12][14]

Issue: The radioactive waste container is full, but a pickup is not scheduled yet.

- Possible Cause: Higher than anticipated waste generation.
- Solution:
  - Ensure the current container is properly sealed and labeled.
  - Request an additional waste container from your institution's Environmental Health and Safety (EHS) or RSO.
  - Store the full, sealed container in a designated and shielded radioactive waste storage area.
  - Schedule a waste pickup with your EHS or RSO. Do not allow excessive radioactive waste to accumulate in the lab.[8]

Issue: I'm unsure how to segregate different types of **Strontium-85** waste.

- Possible Cause: Unfamiliarity with institutional or regulatory waste segregation protocols.
- Solution:
  - Refer to your institution's radioactive waste disposal guidelines.[5][9]

- Generally, waste must be segregated by its physical form: dry solids, liquids, and sharps.  
[5][7]
- Sr-85 waste, being short-lived, should be kept separate from long-lived isotopes (e.g., Carbon-14, Hydrogen-3).[5] Many institutions use color-coded containers for different half-life categories.[9]
- Do not mix radioactive waste with hazardous chemical or biohazardous waste unless unavoidable ("mixed waste"), as this requires special disposal procedures.[11]
- When in doubt, always consult with your RSO or EHS department.

## Data Presentation

Table 1: **Strontium-85** Properties

Property	Value
Half-Life	64.849 days[2][3][15]
Decay Mode	Electron Capture[2][4]
Primary Emissions	Gamma Rays[1][4]
Specific Activity	> 370 MBq/mg (> 10 mCi/mg)[15]

Table 2: Decay-in-Storage Timeline for **Strontium-85**

Number of Half-Lives	Time Elapsed (Days)	Remaining Activity
1	64.85	50.0%
2	129.70	25.0%
5	324.25	3.125%
7	453.95	0.781%
10	648.50	< 0.1%

## Experimental Protocols

### Protocol 1: Segregation and Storage of Dry Solid **Strontium-85** Waste

- **Container Preparation:** Obtain a designated radioactive waste container for short-lived isotopes (often lined with a green plastic bag).<sup>[9]</sup> Ensure the container is clearly labeled with the radiation symbol, the isotope (Sr-85), the Principal Investigator's name, and the start date.<sup>[5]</sup><sup>[13]</sup>
- **Waste Deposition:** Place contaminated dry solid waste (e.g., gloves, absorbent paper, plasticware) directly into the labeled container. Do not include liquids or sharps.<sup>[5]</sup>
- **Shielding:** Store the waste container in a designated low-traffic area, using lead shielding as necessary to maintain ALARA principles.<sup>[11]</sup>
- **Record Keeping:** Maintain a log of the waste added to the container, including the estimated activity and date of addition.<sup>[9]</sup>
- **Container Closure:** When not actively adding waste, keep the container closed.<sup>[5]</sup> Once full, securely close and seal the container.
- **Waste Pickup:** Arrange for pickup by your institution's EHS or RSO.

### Protocol 2: Management of Liquid **Strontium-85** Waste

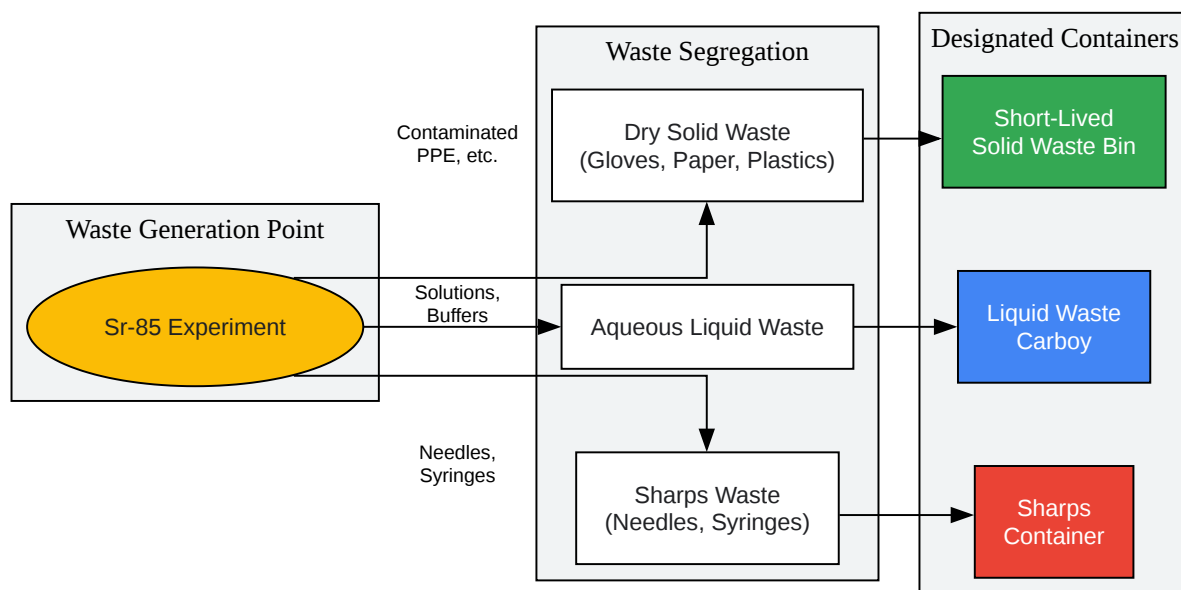
- **Container Selection:** Use a designated, leak-proof carboy or bottle for liquid radioactive waste.<sup>[5]</sup><sup>[7]</sup>
- **Secondary Containment:** Always keep the liquid waste container in secondary containment (e.g., a tray or basin) large enough to hold the entire volume in case of a spill.<sup>[5]</sup><sup>[8]</sup>
- **Labeling:** Label the container with the radiation symbol, "**Strontium-85**," the chemical constituents, the pH, and the estimated activity.<sup>[5]</sup>
- **Waste Addition:** Carefully pour or transfer liquid waste into the container, using a funnel to prevent spills. Do not mix with solid waste.<sup>[6]</sup>
- **Storage:** Store the container in a shielded, designated area away from drains.

- Disposal: Do not dispose of liquid waste down the sanitary sewer unless explicitly permitted by your RSO.[\[8\]](#) Arrange for pickup by EHS.

#### Protocol 3: Emergency Procedure for a Minor **Strontium-85** Spill

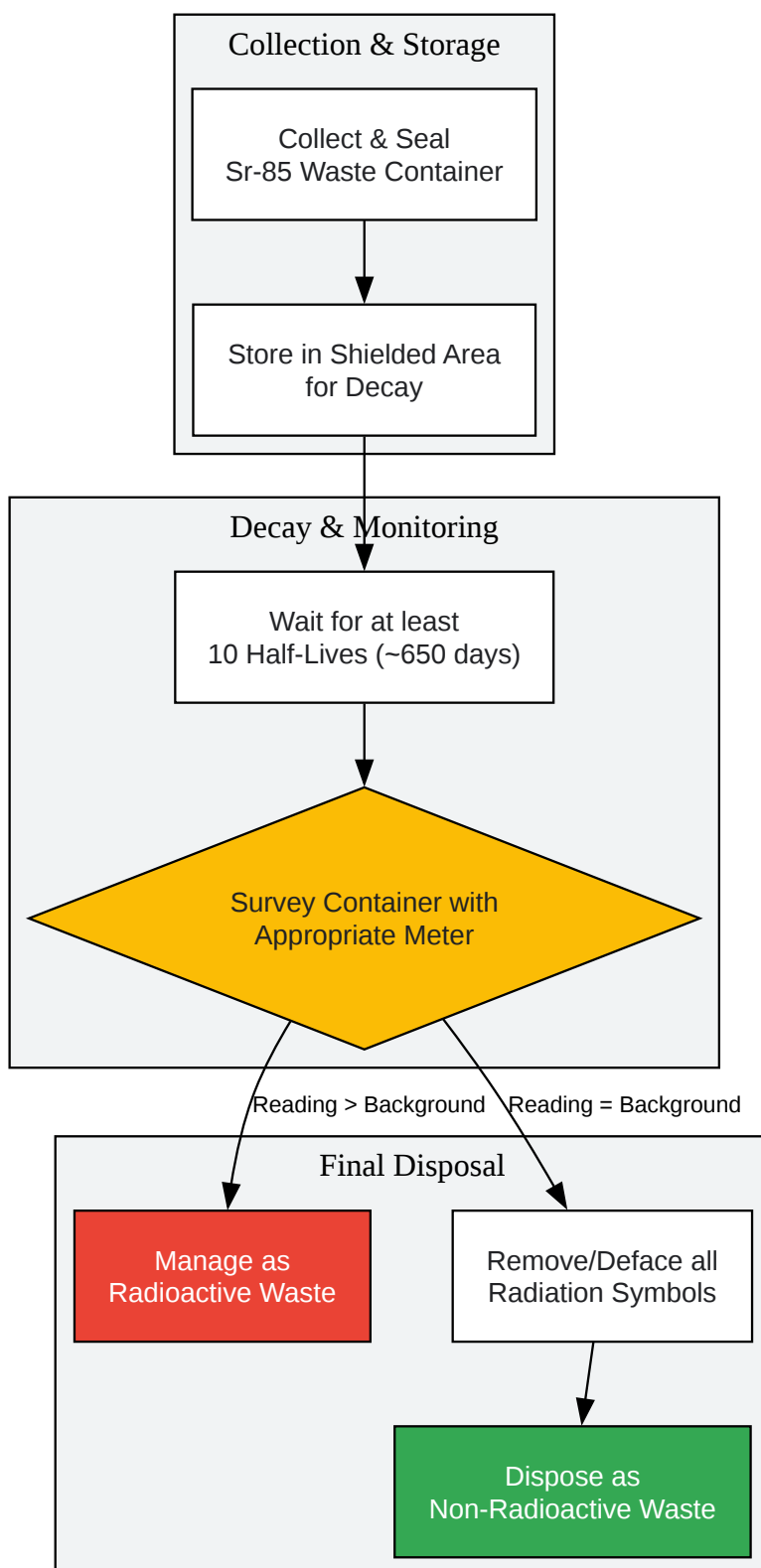
- Alert Personnel: Immediately notify all personnel in the immediate area that a spill has occurred.[\[12\]](#)[\[16\]](#)
- Contain the Spill: Stop the spread of the liquid by covering it with absorbent paper or pads.[\[12\]](#)[\[17\]](#)
- Personal Protective Equipment: Put on disposable gloves, a lab coat, and safety glasses.[\[11\]](#)[\[17\]](#)
- Decontamination:
  - Working from the outer edge of the spill towards the center, clean the area with absorbent paper soaked in a suitable cleaning agent (e.g., soap and water).[\[12\]](#)
  - Place all used absorbent paper and contaminated PPE into a designated radioactive waste bag.[\[12\]](#)
- Survey: Use an appropriate survey meter (e.g., a Geiger-Müller detector) to monitor the area, your hands, and your clothing for any remaining contamination.[\[11\]](#)
- Report: Report the incident to your laboratory supervisor and the RSO, even if it is a minor spill.

## Visualizations



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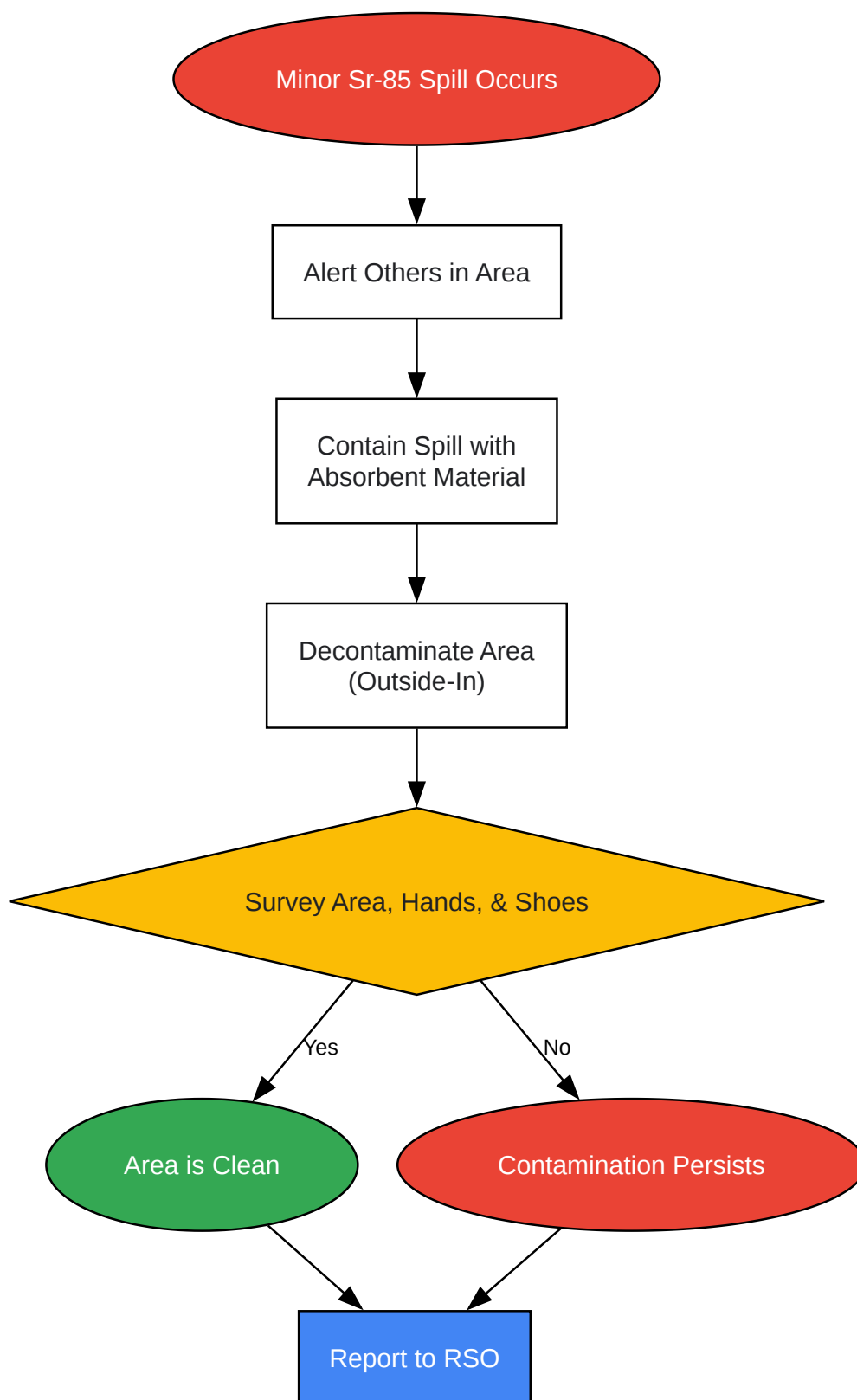
Caption: Workflow for segregating different types of **Strontium-85** waste at the point of generation.



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Caption: Logical workflow for the decay-in-storage of **Strontium-85** waste.





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Caption: Step-by-step emergency response workflow for a minor **Strontium-85** spill.

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